

N6-Furfuryl-2-aminoadenosine solubility issues and solutions

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: N6-Furfuryl-2-aMinoadenosine

Cat. No.: B12096494

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Technical Support Center: N6-Furfuryl-2aminoadenosine

Welcome to the technical support center for **N6-Furfuryl-2-aminoadenosine**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility challenges and experimental use of this compound.

Frequently Asked Questions (FAQs)

Q1: What is N6-Furfuryl-2-aminoadenosine?

A1: **N6-Furfuryl-2-aminoadenosine**, also known as Kinetin Riboside, is a purine nucleoside analogue. It is recognized for its potent antitumor activities, which are attributed to its ability to inhibit DNA synthesis and induce apoptosis in cancer cells.[1][2] It has also been identified as an activator of PINK1 kinase, a key protein in mitochondrial quality control, making it a compound of interest in neurodegenerative disease research.

Q2: I'm having trouble dissolving **N6-Furfuryl-2-aminoadenosine**. What are the recommended solvents?

A2: **N6-Furfuryl-2-aminoadenosine** has limited solubility in aqueous solutions. The recommended solvent for creating stock solutions is Dimethyl sulfoxide (DMSO). It is also



slightly soluble in ethanol with heating and sonication, and very slightly soluble in methanol. For aqueous buffers, solubility is low, but can be aided by sonication.

Q3: What is the maximum concentration I can achieve in different solvents?

A3: Please refer to the solubility data table below for detailed information on achievable concentrations in various solvents.

Q4: How should I prepare a stock solution of N6-Furfuryl-2-aminoadenosine?

A4: For detailed instructions on preparing stock solutions, please see the "Experimental Protocols" section below. It provides a step-by-step guide for dissolving the compound in DMSO.

Q5: My **N6-Furfuryl-2-aminoadenosine** solution appears cloudy or has precipitates. What should I do?

A5: This indicates that the compound may not be fully dissolved or has precipitated out of solution. Please consult the "Troubleshooting Guide for Solubility Issues" for a step-by-step approach to resolving this problem.

Solubility Data

The following table summarizes the solubility of **N6-Furfuryl-2-aminoadenosine** in common laboratory solvents.

Solvent	Solubility	Notes
Dimethyl sulfoxide (DMSO)	≥ 46.7 mg/mL	The preferred solvent for stock solutions.
Water	≥ 1.94 mg/mL	Requires sonication to aid dissolution.
Ethanol	Slightly Soluble	Requires heating and sonication.
Methanol	Very Slightly Soluble	Not recommended as a primary solvent.



Experimental Protocols

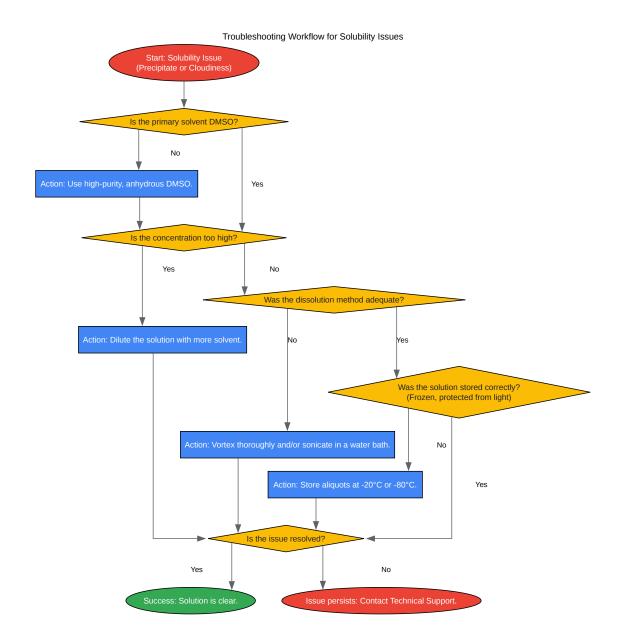
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing the Compound: Accurately weigh the desired amount of N6-Furfuryl-2aminoadenosine powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM stock solution, weigh out 3.47 mg (Molecular Weight: 347.33 g/mol).
- Adding Solvent: Add the calculated volume of high-purity, anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution for 1-2 minutes to facilitate dissolution. If needed, briefly sonicate the solution in a water bath until the solution is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Troubleshooting Guide for Solubility Issues

If you encounter problems with the solubility of **N6-Furfuryl-2-aminoadenosine**, follow this troubleshooting workflow.





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Caption: A step-by-step guide to resolving solubility problems with **N6-Furfuryl-2-aminoadenosine**.

Signaling Pathways

Pro-Apoptotic Signaling Pathway of N6-Furfuryl-2-aminoadenosine

N6-Furfuryl-2-aminoadenosine induces apoptosis in cancer cells through the intrinsic mitochondrial pathway.[3][4] This process involves the modulation of Bcl-2 family proteins, leading to mitochondrial dysfunction and the activation of caspases.



N6-Furfuryl-2-aminoadenosine Inhibits Activates Bcl-2 (Anti-apoptotic) Bax / Bad (Pro-apoptotic) Mitochondrial Outer Membrane Permeabilization Cytochrome c Release Caspase-9 Activation Caspase-3 Activation

Pro-Apoptotic Signaling Pathway of N6-Furfuryl-2-aminoadenosine

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Apoptosis

Caption: The intrinsic apoptosis pathway induced by N6-Furfuryl-2-aminoadenosine.



PINK1 Kinase Activation Pathway

N6-Furfuryl-2-aminoadenosine can activate the PINK1 kinase, a critical regulator of mitochondrial quality control. This activation is independent of mitochondrial depolarization.

N6-Furfuryl-2-aminoadenosine (Kinetin Riboside) Metabolic Conversion Kinetin Riboside Triphosphate Acts as ATP Neosubstrate to Activate PINK1 Kinase Phosphorylates Parkin (E3 Ubiquitin Ligase) Phosphorylated Parkin

PINK1 Kinase Activation by N6-Furfuryl-2-aminoadenosine

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Mitochondrial Quality Control (Mitophagy)



Caption: The mechanism of PINK1 kinase activation by N6-Furfuryl-2-aminoadenosine.

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- To cite this document: BenchChem. [N6-Furfuryl-2-aminoadenosine solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12096494#n6-furfuryl-2-aminoadenosine-solubilityissues-and-solutions]

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